

Proper Disposal of AMG 900: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AMG 900

Cat. No.: B1683941

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **AMG 900**, a potent pan-Aurora kinase inhibitor. While specific institutional and local regulations must always be followed, this guide outlines the essential steps and safety considerations based on available data and general laboratory best practices.

Key Characteristics of AMG 900

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of key data for **AMG 900**.

Property	Value	Source
Chemical Name	N-(4-((3-(2-aminopyrimidin-4-yl)pyridin-2-yl)oxy)phenyl)-4-(4-methylthiophen-2-yl)phthalazin-1-amine	N/A
Molecular Formula	C28H21N7OS	N/A
Molecular Weight	503.58 g/mol	N/A
Appearance	Solid powder	N/A
Hazard Classification	Not classified as hazardous according to the Globally Harmonized System (GHS)	[1]
Storage	Store at -20°C	N/A

Step-by-Step Disposal Protocol for AMG 900

As **AMG 900** is not classified as a hazardous substance, its disposal is generally less complex than that of hazardous materials. However, it is crucial to prevent its release into the environment. The following protocol is a general guideline; always consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for "**AMG 900** and associated contaminated waste."
- Do not mix **AMG 900** waste with hazardous chemical waste streams (e.g., solvents, heavy metals, reactive chemicals).[2][3]

2. Disposal of Unused or Expired **AMG 900**:

- For small quantities of pure, solid **AMG 900**, it is recommended to dispose of it as solid chemical waste.

- Place the original vial or a securely sealed container with the **AMG 900** powder into the designated waste container.
- Ensure the container is properly labeled with the chemical name and quantity.

3. Disposal of Contaminated Materials:

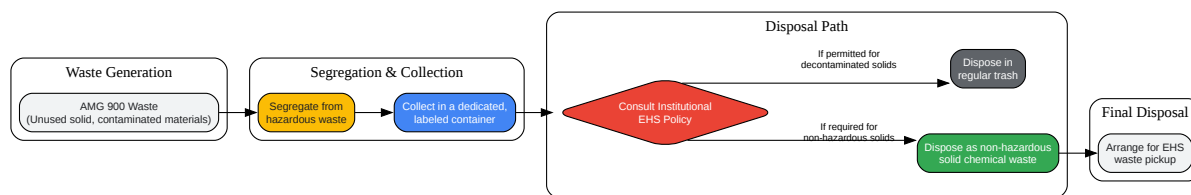
- Solid Waste: Items such as gloves, weighing paper, and pipette tips that are contaminated with **AMG 900** should be collected in the designated **AMG 900** waste container.
- Aqueous Solutions: While some non-hazardous liquid waste may be suitable for drain disposal after neutralization and copious flushing with water, it is best practice to avoid this for **AMG 900** solutions to prevent any potential environmental impact.[4][5] Consult your institutional guidelines. If drain disposal is not permitted, collect the aqueous waste in a clearly labeled, sealed container.
- Empty Containers: Triple-rinse empty **AMG 900** containers with a suitable solvent (e.g., ethanol or water).[6] Collect the rinsate as chemical waste. After rinsing, deface the label on the original container and dispose of it in the regular laboratory glass or solid waste stream, as per your institution's policy.[1]

4. Final Disposal:

- Once the waste container is full, seal it securely.
- Arrange for pickup and disposal through your institution's EHS department or a licensed chemical waste disposal contractor.[7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **AMG 900** and associated waste.



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Caption: Logical workflow for the proper disposal of **AMG 900** waste.

By adhering to these procedures and consulting with your local safety office, you can ensure the safe and environmentally responsible disposal of **AMG 900** in your laboratory.

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